

Safety, handling, and MSDS for Cyclopropyl 2,6-dimethylphenyl ketone

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Compound of Interest

Compound Name: Cyclopropyl 2,6-dimethylphenyl ketone

Cat. No.: B1325469

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In-Depth Technical Guide: Cyclopropyl 2,6-dimethylphenyl Ketone

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is a technical guide compiled from available scientific literature and safety data for structurally similar compounds. No specific Material Safety Data Sheet (MSDS) or Safety Data Sheet (SDS) for **Cyclopropyl 2,6-dimethylphenyl ketone** was found. The information herein should be used as a reference for laboratory safety and handling, but it is not a substitute for a compound-specific risk assessment.

Introduction

Cyclopropyl 2,6-dimethylphenyl ketone is an aromatic ketone containing a strained cyclopropyl ring. This structural motif is of significant interest in medicinal chemistry and drug development due to its unique conformational properties and metabolic stability. The inherent ring strain of the cyclopropyl group also imparts distinct reactivity, making it a versatile synthetic intermediate. This guide provides a comprehensive overview of the known safety, handling, and reactivity data for this compound and its close structural analogs.

Physical and Chemical Properties

Specific experimental data for **Cyclopropyl 2,6-dimethylphenyl ketone** is limited. The following table summarizes known properties for structurally related compounds to provide an estimation of its characteristics.

Property	Cyclopropyl Phenyl Ketone	Cyclopropyl Methyl Ketone	Cyclopropyl 2-methylphenyl ketone
Molecular Formula	C ₁₀ H ₁₀ O	C ₅ H ₈ O	C ₁₁ H ₁₂ O
Molecular Weight	146.19 g/mol	84.12 g/mol	160.21 g/mol
Boiling Point	121-123 °C @ 15 mmHg	114 °C	254.6 °C @ 760 mmHg
Density	1.058 g/mL at 25 °C	0.849 g/mL at 25 °C	1.093 g/cm ³
Flash Point	90 °C (194 °F)	21 °C (69.8 °F)	102.6 °C
Appearance	Colorless or pale yellow liquid	Colorless liquid	Not specified

Hazard Identification and Toxicology Profile

A specific toxicological profile for **Cyclopropyl 2,6-dimethylphenyl ketone** is not available. The hazard information is extrapolated from data on similar alkyl cyclic ketones and aryl cyclopropyl ketones.

Potential Hazards:

- **Skin and Eye Irritation:** Many ketones can cause skin and eye irritation upon direct contact. Prolonged or repeated exposure may lead to dermatitis.
- **Respiratory Tract Irritation:** Inhalation of vapors may cause irritation to the respiratory system.
- **Flammability:** While some aryl cyclopropyl ketones have relatively high flash points, related compounds like cyclopropyl methyl ketone are highly flammable. Therefore, **Cyclopropyl 2,6-dimethylphenyl ketone** should be treated as a potentially flammable substance.

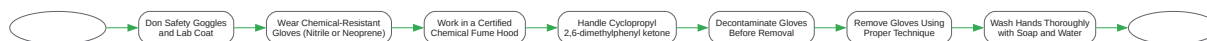
- **Reactivity Hazards:** The strained cyclopropyl ring can undergo ring-opening reactions under certain conditions, such as in the presence of strong acids or catalysts.[1]

A toxicological and dermatological assessment of a group of alkyl cyclic ketones concluded that they have low acute toxicity.[2][3] However, some adverse effects were noted at high doses in repeat-dose testing.[2][3]

Handling, Storage, and Disposal

4.1 Personal Protective Equipment (PPE)

A standard laboratory PPE workflow should be followed to minimize exposure.



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Caption: Personal Protective Equipment (PPE) Workflow for Handling Ketones.

4.2 Storage

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- Keep away from sources of ignition, heat, and direct sunlight.
- Store separately from strong oxidizing agents, strong acids, and strong bases.

4.3 Disposal

Dispose of waste material in accordance with local, state, and federal regulations. Consult with your institution's environmental health and safety department for specific guidance.

First Aid Measures

- **In case of skin contact:** Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.

- In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- If inhaled: Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention if symptoms occur.
- If swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Reactivity and Synthesis

6.1 Chemical Reactivity

Aryl cyclopropyl ketones exhibit diverse reactivity. The cyclopropyl group can participate in various transformations, including cycloadditions and ring-opening reactions. For instance, 2,6-dimethylphenyl cyclopropyl ketone has been shown to be more reactive than the unsubstituted phenyl cyclopropyl ketone in Samarium(II) iodide-catalyzed intermolecular couplings.^[4] This enhanced reactivity is attributed to the stabilization of the ketyl radical intermediate.^[4]

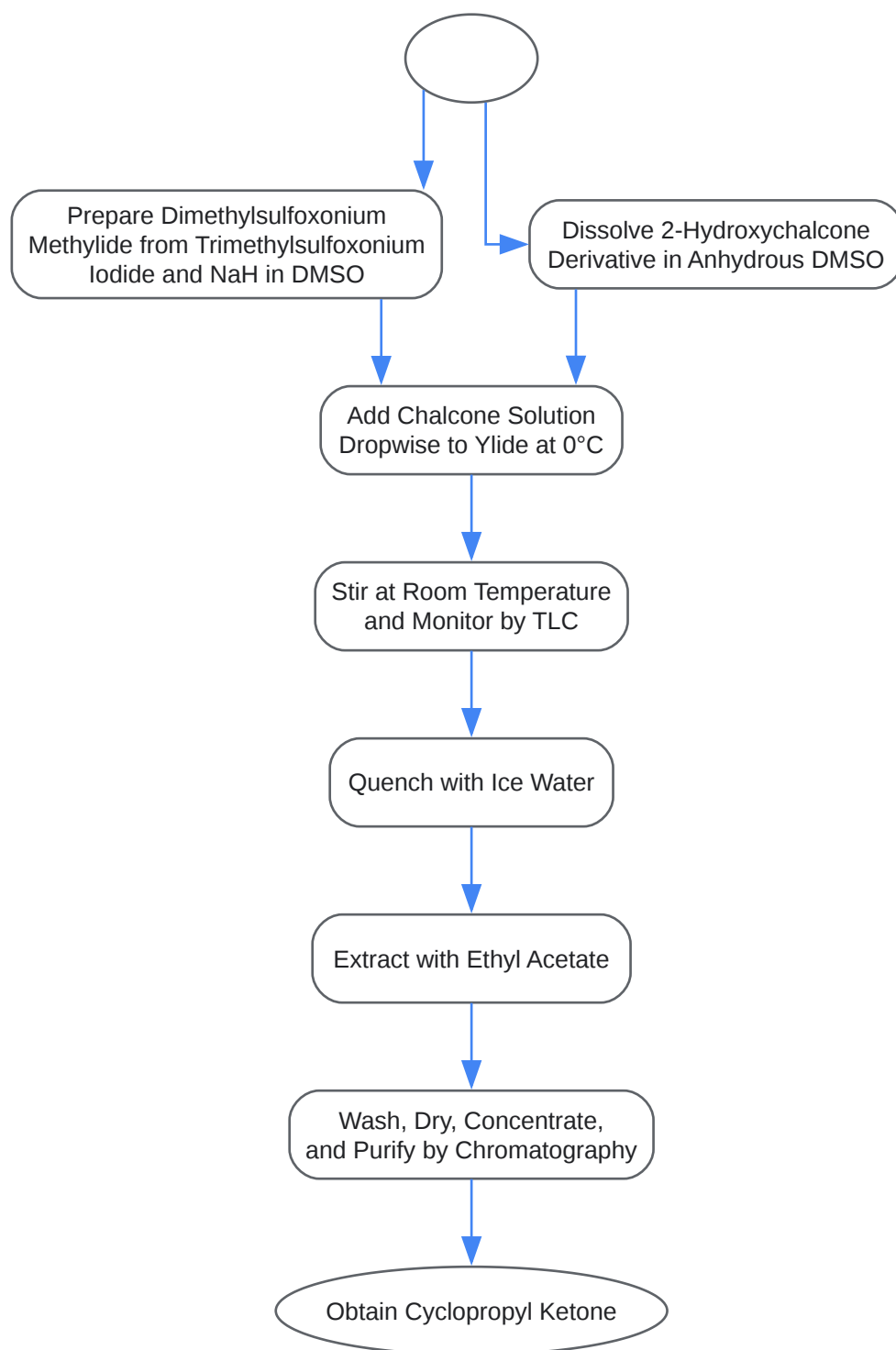
6.2 Synthetic Protocols

Several methods exist for the synthesis of cyclopropyl ketones. A general and robust method involves the cyclopropanation of chalcones. One such protocol is the Corey-Chaykovsky reaction.^[5]

Experimental Protocol: Corey-Chaykovsky Cyclopropanation (General)

- **Preparation of the Ylide:** To a suspension of trimethylsulfoxonium iodide in anhydrous DMSO under an inert atmosphere, add sodium hydride. Stir the mixture at room temperature until the evolution of hydrogen ceases, indicating the formation of the dimethylsulfoxonium methylide.
- **Cyclopropanation:** Cool the ylide solution in an ice bath. Add a solution of the corresponding 2-hydroxychalcone in anhydrous DMSO dropwise.
- **Reaction Monitoring:** Allow the reaction mixture to warm to room temperature and stir until the starting material is consumed (monitor by TLC).

- Workup: Quench the reaction by pouring the mixture into ice water.
- Extraction: Extract the aqueous mixture with a suitable organic solvent (e.g., ethyl acetate).
- Purification: Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. Purify the crude product by column chromatography on silica gel.



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Caption: General Workflow for Corey-Chaykovsky Cyclopropanation.

Conclusion

While specific safety data for **Cyclopropyl 2,6-dimethylphenyl ketone** is not readily available, a review of related compounds suggests that it should be handled with care, employing standard laboratory safety procedures. It is likely to be a skin and eye irritant and should be treated as potentially flammable. Its unique reactivity makes it a valuable tool in synthetic chemistry. Researchers should perform a thorough risk assessment before using this compound and consult the available literature on similar structures for further guidance.

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References

- 1. Reactions of aryl cyclopropyl ketones. A new synthesis of aryl tetralones - Journal of the Chemical Society, Perkin Transactions 1 (RSC Publishing) [pubs.rsc.org]
- 2. A toxicological and dermatological assessment of alkyl cyclic ketones when used as fragrance ingredients. RIFM Expert Panel - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. [fragrancematerialsafetyresource.elsevier.com](https://www.fragrancematerialsafetyresource.com) [[fragrancematerialsafetyresource.elsevier.com](https://www.fragrancematerialsafetyresource.elsevier.com)]
- 4. pubs.acs.org [pubs.acs.org]
- 5. Synthesis of (Het)aryl 2-(2-hydroxyaryl)cyclopropyl Ketones - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc)]
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